

"2-Methyl-1-nitro-4-phenoxybenzene" material safety data sheet (MSDS)

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Compound of Interest

Compound Name:	2-Methyl-1-nitro-4-phenoxybenzene
Cat. No.:	B055462

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An In-depth Technical Guide to 2-Methyl-1-nitro-4-phenoxybenzene

Authored for Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical and physical properties, potential hazards, and safe handling protocols for **2-Methyl-1-nitro-4-phenoxybenzene**. Given the limited availability of a specific Material Safety Data Sheet (MSDS) for this compound, this document synthesizes data from chemical databases and extrapolates safety information from structurally related nitroaromatic compounds. It is imperative for all personnel to handle this chemical with the assumption that it possesses significant hazards, including high toxicity and potential carcinogenicity.

Chemical Identity and Properties

2-Methyl-1-nitro-4-phenoxybenzene is an organic compound characterized by a benzene ring substituted with a nitro group, a methyl group, and a phenoxy group. The precise arrangement of these functional groups is critical to its reactivity and biological activity.

Table 1: Physicochemical Properties of **2-Methyl-1-nitro-4-phenoxybenzene**

Property	Value	Source
Molecular Formula	C13H11NO3	[1]
Molecular Weight	229.23 g/mol	[1]
CAS Number	112880-83-8, 171349-95-4 (isomer dependent)	[1] [2]
IUPAC Name	2-methyl-1-nitro-4-phenoxybenzene	[1]
Synonyms	3-methyl-4-phenoxynitrobenzene	[1]
Appearance	Not specified, likely a solid	
Solubility	Expected to have limited solubility in water, soluble in organic solvents	[3]
Storage Temperature	2-8°C	

Note: Multiple CAS numbers are associated with isomers of this compound. It is crucial to verify the specific isomer and its corresponding CAS number from the supplier.

Chemical Structure

The structure of **2-Methyl-1-nitro-4-phenoxybenzene** is depicted below. The presence of the electron-withdrawing nitro group and the bulky phenoxy and methyl groups influences its chemical properties and potential biological interactions.

Caption: Chemical structure of **2-Methyl-1-nitro-4-phenoxybenzene**.

Hazard Identification and GHS Classification

A specific safety data sheet for **2-Methyl-1-nitro-4-phenoxybenzene** is not readily available. Therefore, the following hazard assessment is based on a closely related compound and the general toxicology of nitroaromatic compounds. It is crucial to treat this substance with extreme caution.

GHS Classification (Inferred)

- Acute Toxicity (Oral, Dermal, Inhalation): Category 3 - Toxic if swallowed, in contact with skin, or if inhaled.
- Carcinogenicity: Category 2 - Suspected of causing cancer.
- Reproductive Toxicity: Category 1B - May damage fertility or the unborn child.
- Specific Target Organ Toxicity (Repeated Exposure): Category 1 - Causes damage to organs (Blood) through prolonged or repeated exposure if inhaled.
- Aquatic Hazard (Chronic): Category 3 - Harmful to aquatic life with long-lasting effects.

Hazard Statements (H-Statements)

- H301 + H311 + H331: Toxic if swallowed, in contact with skin or if inhaled.
- H351: Suspected of causing cancer.
- H360: May damage fertility or the unborn child.
- H372: Causes damage to organs (Blood) through prolonged or repeated exposure if inhaled.
- H412: Harmful to aquatic life with long lasting effects.

Precautionary Statements (P-Statements)

- P201: Obtain special instructions before use.
- P260: Do not breathe dust/fume/gas/mist/vapors/spray.[\[4\]](#)
- P273: Avoid release to the environment.
- P280: Wear protective gloves/ protective clothing/ eye protection/ face protection.
- P301 + P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician.
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.

- P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
- P308 + P313: IF exposed or concerned: Get medical advice/attention.

Toxicological Profile (Inferred)

The toxicology of **2-Methyl-1-nitro-4-phenoxybenzene** is not well-documented. However, based on its structure, which contains a nitrobenzene moiety, significant health risks can be anticipated. Nitroaromatic compounds are known for their ability to induce methemoglobinemia, a condition where the iron in hemoglobin is oxidized, reducing the blood's oxygen-carrying capacity.^{[5][6]}

- Acute Effects: Inhalation, ingestion, or dermal absorption can lead to symptoms of methemoglobinemia, including cyanosis (bluish discoloration of the skin), headache, dizziness, nausea, and fatigue.^[5] High-level exposure can result in respiratory depression, coma, and death.^[5]
- Chronic Effects: Prolonged or repeated exposure may cause damage to the blood, liver, and nervous system.^[6] The International Agency for Research on Cancer (IARC) has classified nitrobenzene as possibly carcinogenic to humans (Group 2B).^[5]
- Reproductive and Developmental Effects: Nitrobenzene is a reproductive toxicant in male animals, and related compounds are suspected to harm fertility and the unborn child.^[5]

Safe Handling and Storage Protocols

Due to the inferred high toxicity, stringent safety measures must be implemented when handling this compound.

Engineering Controls:

- All work must be conducted in a certified chemical fume hood to minimize inhalation exposure.
- Ensure adequate ventilation in storage areas.
- Use of a glove box for handling larger quantities or for procedures with a high risk of aerosolization is recommended.

Personal Protective Equipment (PPE):

- Gloves: Wear chemically resistant gloves (e.g., nitrile, neoprene). Double gloving is recommended.
- Eye Protection: Chemical safety goggles and a face shield are mandatory.
- Lab Coat: A flame-resistant lab coat should be worn and buttoned.
- Respiratory Protection: For situations where a fume hood is not available or for spill cleanup, a NIOSH-approved respirator with an organic vapor cartridge is required.

Handling Procedures:

- Before use, review all available safety information.
- Work in a designated area within a chemical fume hood.
- Avoid creating dust or aerosols.
- Do not eat, drink, or smoke in the laboratory.
- Wash hands thoroughly after handling.
- Decontaminate all surfaces and equipment after use.

Storage:

- Store in a tightly sealed, properly labeled container.
- Keep in a cool, dry, and well-ventilated area.
- Store away from incompatible materials such as strong oxidizing agents and reducing agents.^[4]
- Store in a locked cabinet or a secure area accessible only to authorized personnel.

Emergency and First-Aid Procedures

In Case of Exposure:

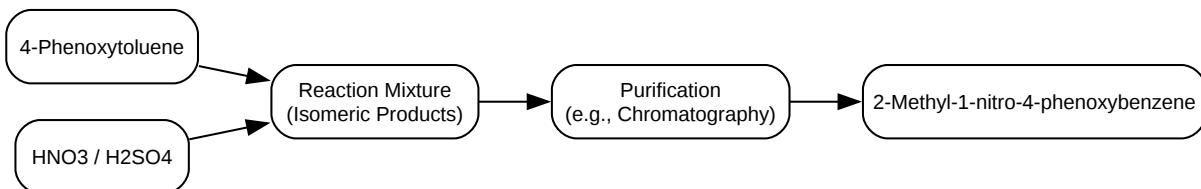
- Inhalation: Immediately move the person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, begin artificial respiration. Seek immediate medical attention.
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek immediate medical attention.[\[4\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and give them two glasses of water to drink. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[7\]](#)

Spill Response:

- Evacuate the area and prevent entry.
- Wear full PPE, including respiratory protection.
- For small spills, absorb with an inert material (e.g., vermiculite, sand) and place in a sealed container for disposal.
- For large spills, contact your institution's environmental health and safety department.
- Do not allow the material to enter drains or waterways.

Potential Synthesis and Research Applications

The synthesis of **2-Methyl-1-nitro-4-phenoxybenzene** is not widely described in the literature. However, a plausible synthetic route would involve the nitration of 4-phenoxytoluene. This reaction would likely yield a mixture of isomers, requiring purification.

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Caption: A plausible synthetic pathway for **2-Methyl-1-nitro-4-phenoxybenzene**.

Potential Research Applications:

Nitroaromatic compounds are of significant interest in medicinal chemistry and drug development. They are often used as intermediates in the synthesis of more complex molecules.^[3] Some nitroaromatic compounds have been investigated as bioreductive prodrugs for targeting hypoxic tumors, as the nitro group can be reduced under low-oxygen conditions to a cytotoxic species.^[8] Given its structure, **2-Methyl-1-nitro-4-phenoxybenzene** could be explored as a building block for novel therapeutic agents or as a fluorescent probe for imaging hypoxia.^[8]

Disposal Considerations

Dispose of this chemical and its containers in accordance with all local, state, and federal regulations. It should be treated as hazardous waste. Do not dispose of it down the drain or in the regular trash.

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